# Essential Safety and Operational Protocols for Handling ZXH-4-130

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *ZXH-4-130* |
| *Cat. No.:* | *B12411312* |

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **ZXH-4-130**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound, fostering a secure laboratory environment.

## I. Compound Identification and Hazard Assessment

**ZXH-4-130** is a highly potent and selective degrader of Cereblon (CRBN) and is classified as a CRBN-VHL hetero-PROTAC.[1][2][3][4] The available Safety Data Sheet (SDS) for the trifluoroacetate (TFA) salt of this compound (**ZXH-4-130** TFA) states that it is not classified as a hazardous substance or mixture.[5] However, standard laboratory precautions should always be observed to minimize exposure.

Summary of Key Safety Data:

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| Parameter | Value | Source |
|---|---|---|
| CAS Number | 2711006-67-4 | MedChemExpress SDS[5] |
| Molecular Formula | C48H59F3N6O11S | MedChemExpress SDS[5] |
| Molecular Weight | 985.08 | MedChemExpress SDS[5] |
| GHS Classification | Not a hazardous substance or mixture | MedChemExpress SDS[5] |
| Incompatible Materials | Strong acids/alkalis, strong oxidizing/reducing agents | MedChemExpress SDS[5] |
| Hazardous Decomposition | Under fire conditions, may emit toxic fumes | MedChemExpress SDS[5] |

# II. Personal Protective Equipment (PPE)

Despite the non-hazardous classification, direct contact and inhalation should be avoided.[5] The following PPE is mandatory when handling **ZXH-4-130**:

- Eye Protection: Chemical safety goggles or a face shield are required to protect against splashes.
- Hand Protection: Nitrile gloves should be worn to prevent skin contact. Gloves should be inspected before use and changed immediately if contaminated.
- Body Protection: A standard laboratory coat must be worn.
- Respiratory Protection: While generally not required in a well-ventilated area, a NIOSH-approved respirator may be necessary if there is a risk of generating dust or aerosols.

# III. Experimental Protocols: Handling and Disposal

A. Engineering Controls:

- Work with **ZXH-4-130** should be conducted in a well-ventilated laboratory.

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- A chemical fume hood is recommended, especially when handling the solid form or preparing stock solutions, to avoid the formation of dust and aerosols.[5]

B. Safe Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- Weighing: If working with the solid form, weigh the compound in a fume hood or on a balance with a draft shield to minimize the dispersion of dust.
- Solution Preparation: When preparing solutions, add the solvent to the solid compound slowly to avoid splashing.
- Spill Management:
  - Minor Spills: For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand) and place it in a sealed container for disposal. Clean the spill area with an appropriate solvent.
  - Major Spills: In the event of a large spill, evacuate the area and follow your institution's emergency procedures.

C. First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek prompt medical attention.[5]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with water.[5]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support. [5]
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[5]

D. Storage:

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- Store **ZXH-4-130** in a tightly sealed container in a cool, dry, and well-ventilated area.
- For stock solutions, recommended storage is at -80°C for up to 6 months or -20°C for up to 1 month.[6]

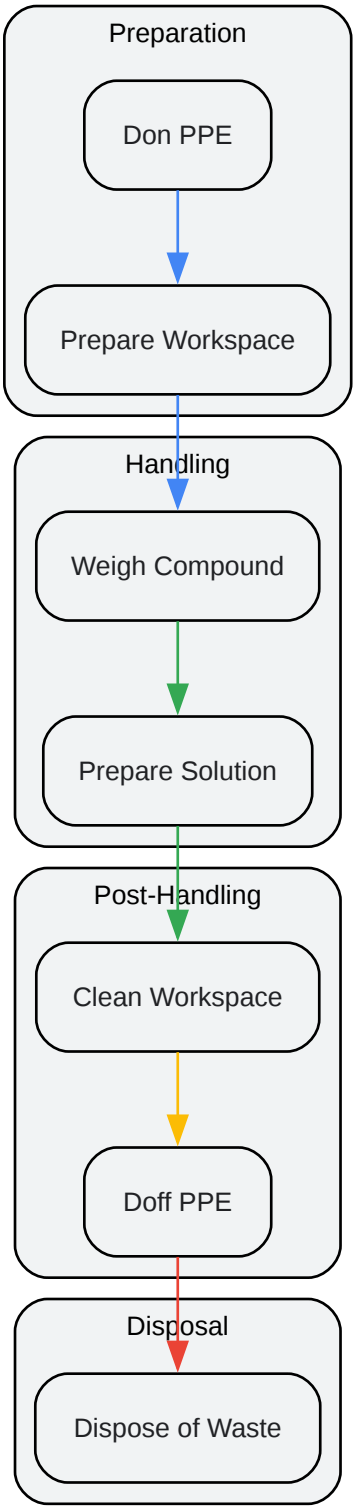
E. Disposal Plan:

- Dispose of waste containing **ZXH-4-130** in accordance with all applicable federal, state, and local regulations for chemical waste.
- Do not dispose of down the drain or in the general trash.
- Contaminated labware and PPE should be placed in a designated, sealed waste container.

## IV. Workflow Visualization

The following diagram illustrates the standard workflow for handling **ZXH-4-130**, from initial preparation to final disposal.

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Caption: Workflow for Safe Handling of **ZXH-4-130**.

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